

A Technical Guide to the Physical Properties of 1,4-Difluorobutane

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Compound of Interest

Compound Name: 1,4-Difluorobutane

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Audience: Researchers, Scientists, and Drug Development Professionals Subject: **1,4-Difluorobutane** (CAS: 372-90-7)

This document provides a detailed overview of the core physical properties of **1,4-Difluorobutane**, a fluorinated alkane. An understanding of these properties is critical for its application in various laboratory and industrial settings, including its potential use as a solvent, refrigerant, or intermediate in organic synthesis.^[1] The data and methodologies presented herein are compiled to support research and development activities.

Core Physical Properties

The primary physical characteristics of **1,4-Difluorobutane** are its boiling point and density. These properties are fundamental to its handling, purification, and application. **1,4-Difluorobutane** is a colorless liquid with a characteristic odor.^[1]

Data Summary

The experimentally determined values for the boiling point and density of **1,4-Difluorobutane** are summarized in the table below. Variations in reported boiling points can be attributed to differences in experimental conditions, particularly atmospheric pressure.

Physical Property	Value	Notes
Boiling Point	77 °C	Not specified at a particular pressure.[2]
77.8 °C	Not specified at a particular pressure.[3]	
80 °C	at 760 mmHg.[4]	
Density	0.892 g/cm ³	Not specified at a particular temperature.[4]
Molecular Formula	C ₄ H ₈ F ₂	[4][5]
Molecular Weight	94.10 g/mol	[2][6]

Experimental Protocols

The determination of boiling point and density requires precise and standardized methodologies to ensure accuracy and reproducibility. The following sections detail common experimental protocols applicable to the characterization of **1,4-Difluorobutane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For haloalkanes, boiling points are influenced by the strength of intermolecular forces (dipole-dipole interactions and van der Waals forces), which are greater than in their parent hydrocarbons due to higher polarity and molecular mass.[7] The boiling points of alkyl halides generally decrease in the order: RI > RBr > RCl > RF for the same alkyl group.[8]

Method 1: Simple Distillation

This method is suitable for determining the boiling point of a pure liquid and requires a sample volume of at least 5 mL.[9]

- **Apparatus Setup:** A distillation flask is filled with the liquid sample (e.g., **1,4-Difluorobutane**) and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, and a thermometer is positioned so that its bulb is just below the side arm leading to the

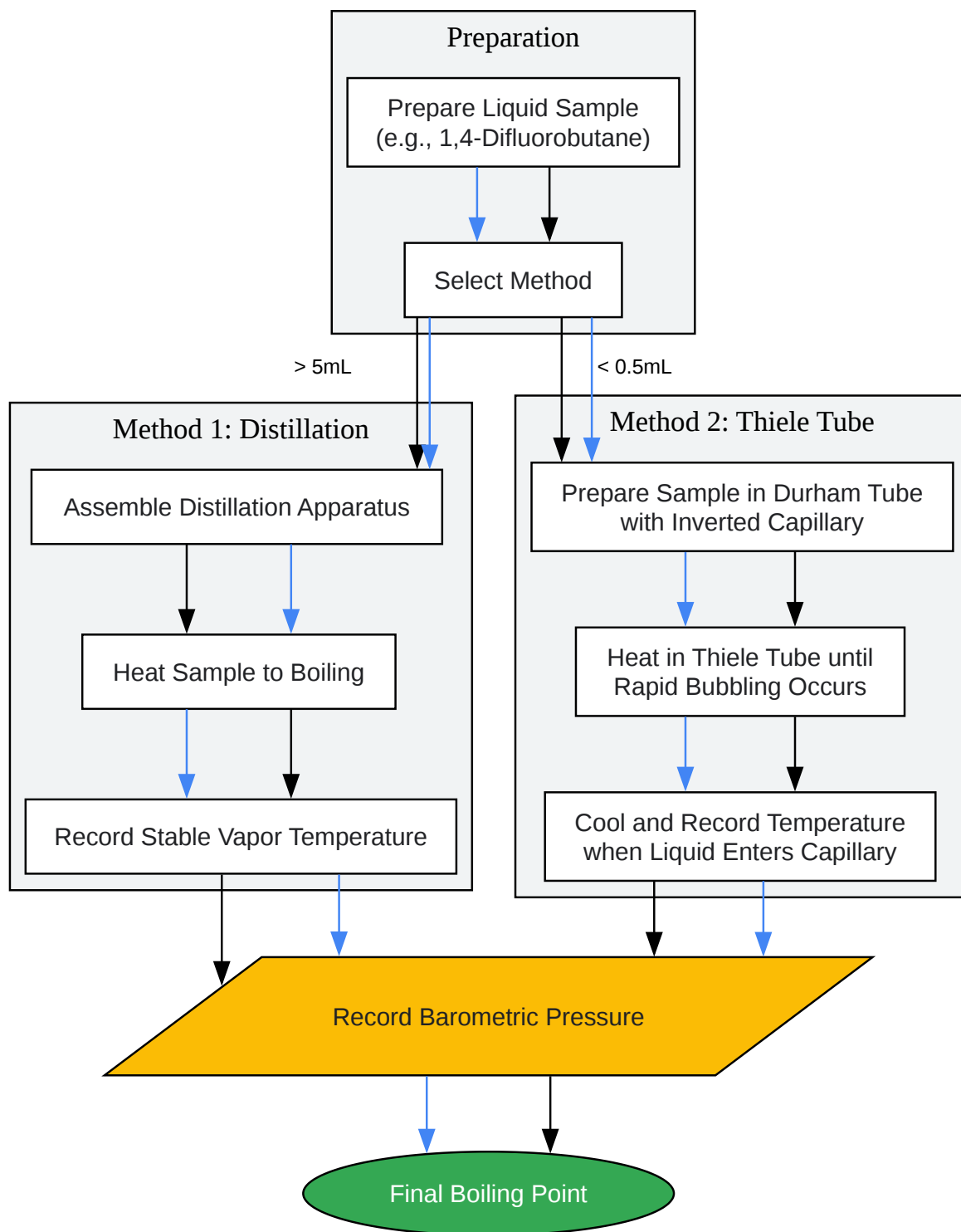
condenser.[10] This placement ensures the measurement of the vapor temperature as it passes into the condenser, which corresponds to the boiling point at the given pressure.[10]

- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then enters the condenser where it is cooled and collected as distillate.
- **Data Recording:** The temperature is recorded when it becomes constant. This stable temperature reading is the boiling point of the liquid. The atmospheric pressure should also be recorded.[9][10]

Method 2: Thiele Tube Method

This micro-method is advantageous when only a small amount of sample (<0.5 mL) is available.[10]

- **Sample Preparation:** A small amount of **1,4-Difluorobutane** is placed in a small test tube (Durham tube). A capillary tube, sealed at one end, is placed inside the test tube with its open end down.[10]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. This entire setup is then immersed in a Thiele tube containing a high-boiling-point oil (e.g., mineral oil).[10]
- **Heating and Observation:** The side arm of the Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point of the sample is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.[10]
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.



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Caption: General workflow for experimental boiling point determination.

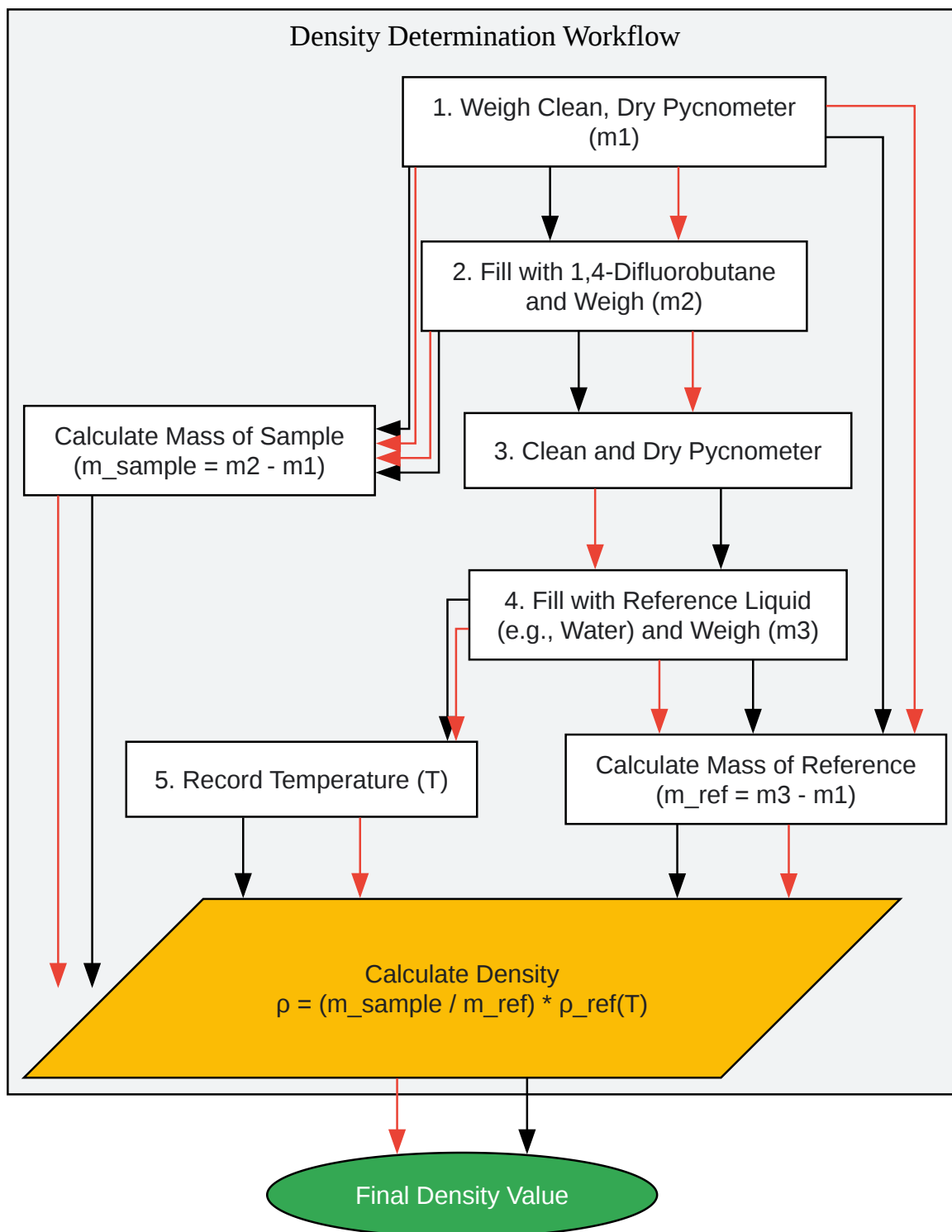
Density Determination

Density is a fundamental physical property that increases for haloalkanes with the increasing atomic mass of the halogen atom ($F < Cl < Br < I$).^{[7][11]} Polychlorinated derivatives are typically denser than water.^[8]

Method: Pycnometer Method

This method provides a highly accurate means of determining the density of a liquid by precisely measuring a known volume of it.

- **Preparation:** A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) is thoroughly cleaned, dried, and weighed accurately (m_1).
- **Sample Measurement:** The pycnometer is filled with **1,4-Difluorobutane**. The stopper is carefully inserted, ensuring any excess liquid is expelled through the capillary, and the exterior is wiped dry. The filled pycnometer is then weighed (m_2).
- **Reference Measurement:** The process is repeated with a reference liquid of known density at the same temperature, typically deionized water. The pycnometer is emptied, cleaned, dried, filled with water, and weighed (m_3).
- **Calculation:** The density of the sample (ρ_s) is calculated using the following formula: $\rho_s = [(m_2 - m_1) / (m_3 - m_1)] * \rho_r$ where ρ_r is the known density of the reference liquid (water) at the experimental temperature.



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Caption: General workflow for liquid density determination using a pycnometer.

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